

An In-depth Technical Guide to IPPD-Q: A p-Phenylenediamine Quinone Derivative

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Compound of Interest

Compound Name: IPPD-Q

Cat. No.: B11930485

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Introduction

N-Isopropyl-N'-phenyl-p-phenylenediamine quinone (**IPPD-Q**) is a quinone derivative formed from the oxidation of N-Isopropyl-N'-phenyl-p-phenylenediamine (IPPD), a widely used antioxidant in the rubber industry.^[1] While IPPD is recognized for its protective properties against ozone and oxidative degradation, its transformation product, **IPPD-Q**, has garnered scientific interest due to its environmental presence and distinct biological activities. **IPPD-Q** has been identified in fine particulate matter (PM2.5) and human urine, indicating widespread environmental distribution and human exposure.^{[1][2]} This technical guide provides a comprehensive overview of the chemical properties, biological activity, and toxicological profile of **IPPD-Q**, along with detailed experimental protocols and proposed mechanisms of action.

Chemical and Physical Properties

IPPD-Q is a p-phenylenediamine quinone (PPD-Q) with the formal name 2-[(1-methylethyl)amino]-5-(phenylamino)-2,5-cyclohexadiene-1,4-dione.^[1] Its chemical structure and properties are summarized in the table below.

| Property | Value | Reference |
|------------------|--|---|
| Chemical Formula | $C_{15}H_{16}N_2O_2$ | [1] [3] |
| Molecular Weight | 256.3 g/mol | [1] [3] |
| CAS Number | 68054-73-9 | [1] [3] |
| Appearance | Solid | [1] |
| Solubility | Acetonitrile: Slightly soluble (0.1-1 mg/ml), DMSO: Sparingly soluble (1-10 mg/ml) | [1] |
| SMILES | <chem>O=C1C=C(C(C=C1NC2=CC=CC=C2)=O)NC(C)C</chem> | [1] [3] |
| InChI Key | ZQAFKGDWLSVTRI-UHFFFAOYSA-N | [1] [3] |

Biological Activity and Toxicology

The biological effects of **IPPD-Q** have been primarily investigated in the context of its aquatic toxicity and its potential to induce cellular stress.

Aquatic Toxicity

IPPD-Q has demonstrated toxicity to various aquatic organisms. Notably, it is toxic to the marine bacterium *Vibrio fischeri*, a common model for ecotoxicological studies.[\[1\]](#) In comparative studies with other p-phenylenediamine quinones, **IPPD-Q** has shown lower acute toxicity to rainbow trout (*Oncorhynchus mykiss*) than the more notorious 6PPD-quinone (6PPD-Q).[\[4\]](#)

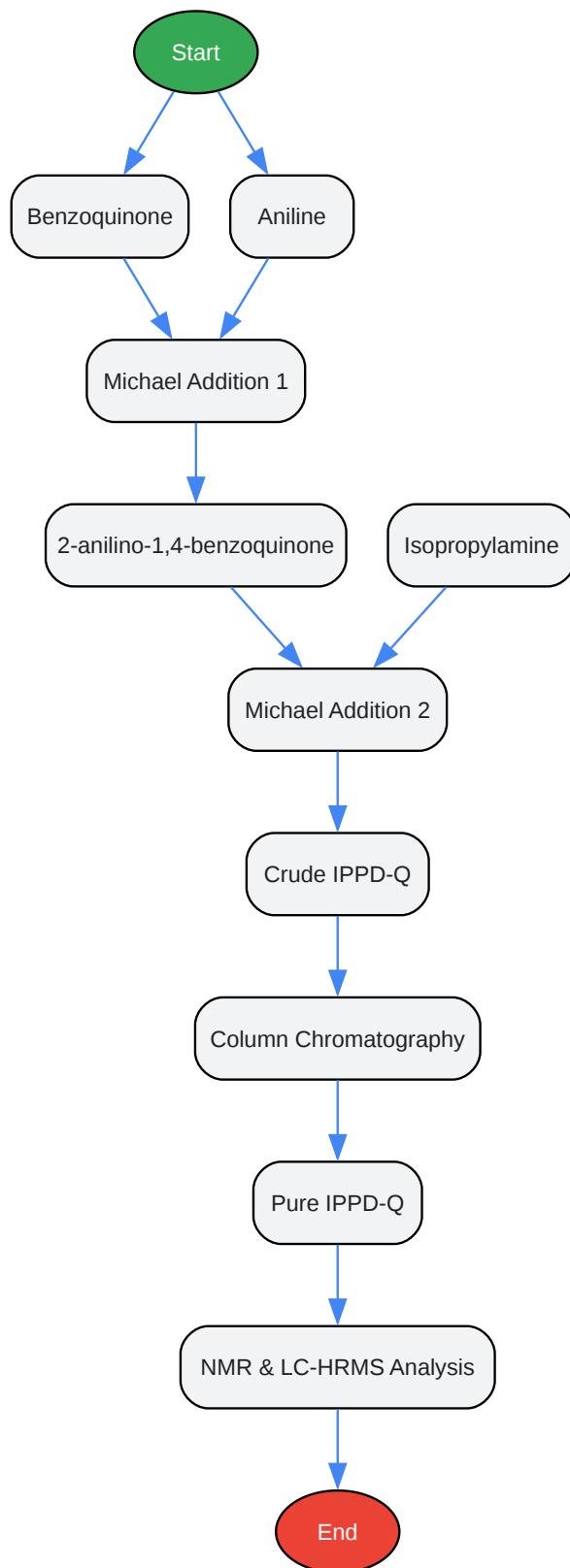
Table 1: Acute Toxicity of **IPPD-Q** in Aquatic Organisms

| Test Organism | Endpoint | Value | Reference |
|--|--------------------------|-----------|-----------|
| Vibrio fischeri | EC ₅₀ | 2.97 mg/L | [1] |
| Oncorhynchus mykiss (Rainbow Trout) | 96-hour LC ₅₀ | > 13 µg/L | [4] |

Proposed Mechanism of Action and Signaling Pathways

While the precise molecular mechanisms of **IPPD-Q**'s toxicity are still under investigation, a network toxicology study has predicted potential interactions with key cellular signaling pathways. This computational analysis suggests that **IPPD-Q** may exert its effects by targeting several proteins, including SRC, EGFR, CASP3, and MTOR. The study posits that these interactions could lead to the dysregulation of critical pathways such as the MAPK and calcium signaling pathways.[5]

Below is a diagram illustrating the proposed signaling pathways potentially affected by **IPPD-Q**.

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